

The Multifaceted Role of dCBP in Drosophila Gene Regulation: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

The CREB-binding protein (CBP), known as Nejire in Drosophila melanogaster, is a crucial transcriptional co-regulator that plays a pivotal role in a myriad of cellular processes, including proliferation, differentiation, and apoptosis. Its function is intrinsically linked to its histone acetyltransferase (HAT) activity, which facilitates chromatin remodeling and the recruitment of the transcriptional machinery. This technical guide provides an in-depth exploration of the mechanism of action of dCBP in gene regulation, detailing its interactions with key signaling pathways, its impact on histone acetylation, and the experimental methodologies used to elucidate its function.

Core Mechanism of Action: Histone Acetylation and Transcriptional Co-activation

dCBP functions primarily as a histone acetyltransferase (HAT), an enzyme that transfers an acetyl group from acetyl-CoA to lysine residues on histone tails. This acetylation neutralizes the positive charge of lysine, weakening the interaction between histones and DNA, which leads to a more relaxed chromatin structure. This "open" chromatin state allows for the binding of transcription factors and the assembly of the pre-initiation complex, thereby promoting gene transcription.



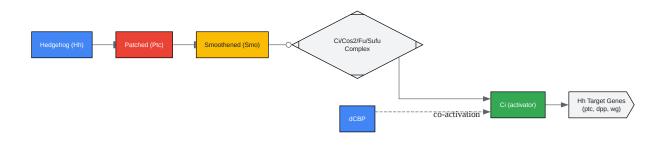
Beyond its enzymatic activity, dCBP also acts as a scaffold protein, bringing together various transcription factors and components of the basal transcriptional machinery. This scaffolding function is critical for the integration of multiple signaling inputs to achieve precise gene regulation.

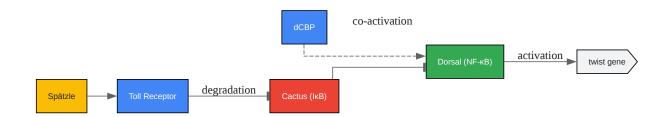
Interaction with Key Signaling Pathways

dCBP is a central hub for numerous signaling pathways that are essential for Drosophila development and homeostasis.

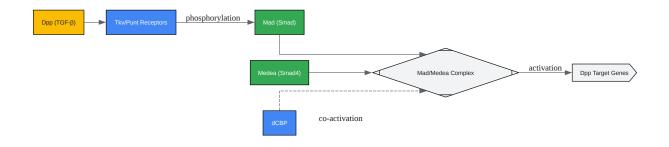
Hedgehog (Hh) Signaling

In the Hedgehog signaling pathway, dCBP acts as a co-activator for the transcription factor Cubitus interruptus (Ci). The interaction between dCBP and Ci is necessary for the transcriptional activation of Hh target genes, such as patched (ptc), decapentaplegic (dpp), and wingless (wg).



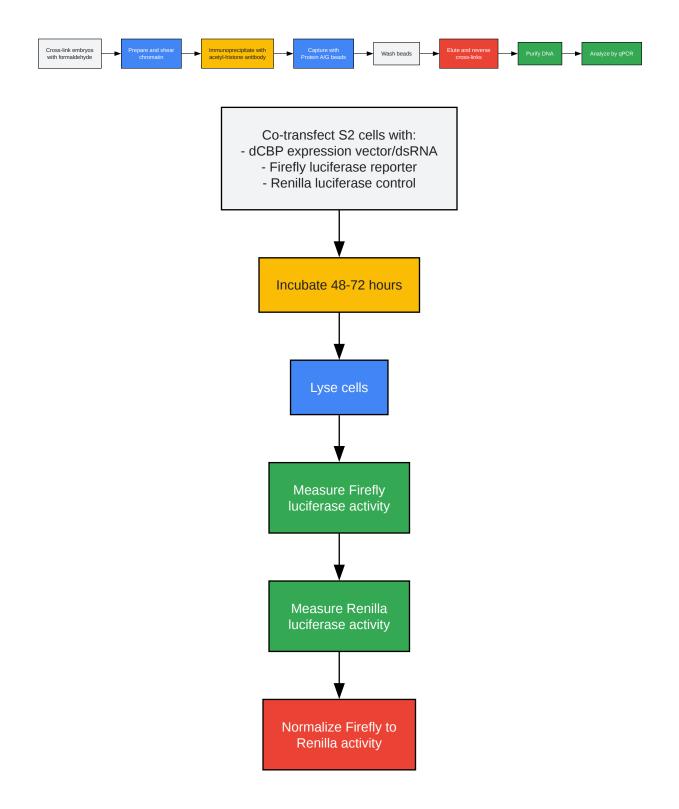












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